

Technical Guide: Methyl 4,4-dimethoxybutanoate for Research and Development

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Compound of Interest

Compound Name: **Methyl 4,4-dimethoxybutanoate**

Cat. No.: **B135748**

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An In-depth Overview of Commercial Availability, Suppliers, and Synthetic Applications for Researchers, Scientists, and Drug Development Professionals.

Introduction

Methyl 4,4-dimethoxybutanoate (CAS No. 7149-58-8) is a valuable chemical intermediate characterized by the presence of both an ester and an acetal functional group. This bifunctionality makes it a versatile building block in organic synthesis, particularly in the construction of more complex molecules for pharmaceutical and agrochemical applications. The acetal serves as a protected aldehyde, which can be deprotected under specific conditions to reveal a reactive carbonyl group, while the methyl ester provides a handle for various transformations such as hydrolysis, amidation, or reduction. This guide provides a comprehensive overview of its commercial availability, key technical data, and a representative synthetic protocol illustrating its utility in heterocyclic chemistry, a cornerstone of drug discovery.

Commercial Availability and Suppliers

Methyl 4,4-dimethoxybutanoate is available from several commercial chemical suppliers, catering to a range of quantities from laboratory-scale research to larger developmental needs. The purity of the commercially available product is typically around 97%. Researchers should always consult the supplier's certificate of analysis for lot-specific purity and impurity profiles.

Table 1: Commercial Suppliers and Product Specifications

Supplier	Product Name	CAS Number	Purity	Available Quantities
Sigma-Aldrich	Methyl 4,4-dimethoxybutyrate	4220-66-0	97%	Inquire
Manchester Organics	Methyl 4,4-dimethoxybutanoate	4220-66-0	Inquire	Inquire (Lead time 4-6 weeks) [1]
Baoji Guokang Healthchem co.,ltd.	Methyl 4,4-dimethoxybutanoate	4220-66-0	97%	MG to KG scale [2]

Note: The CAS number 4220-66-0 is also associated with this compound and appears to be used interchangeably by some suppliers.

Technical Data

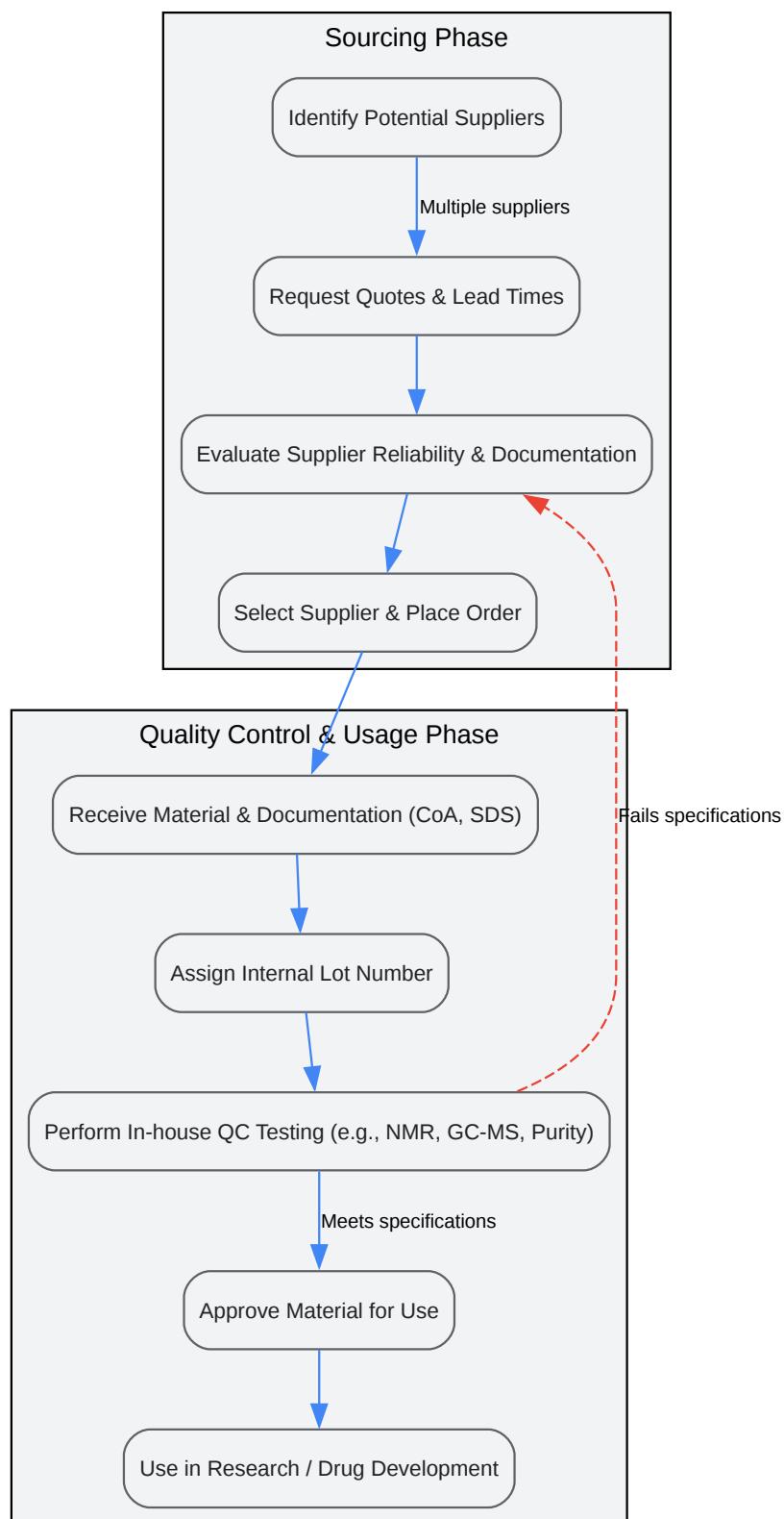
A summary of the key physical and chemical properties of **Methyl 4,4-dimethoxybutanoate** is provided below. This data is essential for planning reactions, purification procedures, and for ensuring safe handling and storage.

Table 2: Physicochemical Properties of **Methyl 4,4-dimethoxybutanoate**

Property	Value	Source
Molecular Formula	C ₇ H ₁₄ O ₄	[3]
Molecular Weight	162.18 g/mol	[3]
Density	1.05 g/mL at 25 °C	[3]
Boiling Point	40-50 °C at 0.2 mmHg	[3]
Refractive Index (n _{20/D})	1.417	[3]
Flash Point	85 °C (185 °F) - closed cup	[3]
Storage Class	10 - Combustible liquids	[3]

Sourcing and Quality Control Workflow

The following diagram outlines a logical workflow for the procurement and quality control of chemical intermediates like **Methyl 4,4-dimethoxybutanoate** in a research and development setting. Adhering to such a workflow ensures the quality and consistency of starting materials, which is critical for reproducible experimental results.

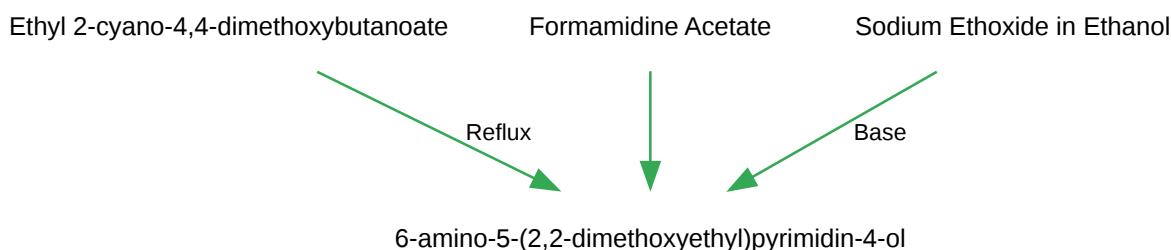
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Caption: Logical workflow for sourcing and quality control of chemical intermediates.

Experimental Protocol: Synthesis of a Pyrimidine Derivative

While specific protocols detailing the direct use of **Methyl 4,4-dimethoxybutanoate** are not readily available in peer-reviewed journals, its close analog, ethyl 2-cyano-4,4-dimethoxybutanoate, is utilized in the synthesis of pyrimidine derivatives, which are core structures in many pharmaceutical agents. The following protocol is adapted from a patent describing the synthesis of 6-amino-5-(2,2-dimethoxyethyl)pyrimidin-4-ol, a precursor for more complex heterocyclic compounds. This example illustrates how the dimethoxybutanoate scaffold can be used to construct a pyrimidine ring system.

Reaction Scheme:



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Caption: Synthesis of a pyrimidine derivative using a 4,4-dimethoxybutanoate scaffold.

Materials:

- Ethyl 2-cyano-4,4-dimethoxybutanoate
- Formamidine acetate
- Sodium ethoxide (20% by weight in ethanol)
- Water
- Hydrochloric acid (aqueous solution, 32 weight-%)

- Toluene

Procedure:

- To a mixture of 95.5 g (0.92 mol) of formamidine acetate and 600 g of sodium ethoxide (20% by weight in ethanol), add 126 g (0.63 mol) of ethyl 2-cyano-4,4-dimethoxybutanoate.
- Heat the reaction mixture to reflux until the reaction is complete (monitoring by an appropriate method such as TLC or LC-MS is recommended).
- Concentrate the reaction mixture in vacuum.
- Dilute the residue with 74 g of water and continue distillation.
- Supplement the batch with 632 g of water. The resulting mixture contains 6-amino-5-(2,2-dimethoxyethyl)pyrimidin-4-ol and can be used directly in subsequent steps or be isolated.
- For further reaction, the mixture can be acidified by adding 226 g of hydrochloric acid (32% aqueous solution) to facilitate cyclization to a pyrrolo[2,3-d]pyrimidine core.

This protocol highlights the utility of the 4,4-dimethoxybutanoate moiety in constructing heterocyclic systems of medicinal importance. The dimethoxyethyl side chain, originating from the butanoate starting material, is crucial for the subsequent cyclization step to form the fused ring system.

Conclusion

Methyl 4,4-dimethoxybutanoate is a commercially available and versatile building block for organic synthesis. Its dual functionality allows for a range of chemical transformations, making it a valuable tool for medicinal chemists and drug development professionals. The provided information on its suppliers, technical specifications, and a representative synthetic application in pyrimidine synthesis serves as a useful resource for researchers planning to incorporate this intermediate into their synthetic strategies. A robust sourcing and quality control process is paramount to ensure the reliability and reproducibility of experimental outcomes in a drug discovery setting.

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References

- 1. benchchem.com [benchchem.com]
- 2. Organic Syntheses Procedure [orgsyn.org]
- 3. WO2018029641A1 - METHOD OF MANUFACTURING 4-CHLORO-7H-PYRROLO[2,3-d]PYRIMIDINE - Google Patents [patents.google.com]
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